

Application Notes and Protocols for AM-087 in Immunomodulation Studies

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Compound of Interest

Compound Name: AM-087
CAS No.: 152674-96-9
Cat. No.: B16105594

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For Researchers, Scientists, and Drug Development Professionals

Introduction

AM-087 is a potent synthetic cannabinoid agonist with high selectivity for the cannabinoid receptor 1 (CB1).^[1] The endocannabinoid system, including the CB1 receptor, is known to play a significant role in regulating inflammation and immune responses. Immune cells, including T-cells and macrophages, express CB1 receptors, and their activation can modulate inflammatory signaling pathways.^{[2][3][4][5][6]} These application notes provide a comprehensive guide for utilizing **AM-087** as a tool to investigate the immunomodulatory effects of CB1 receptor activation in vitro.

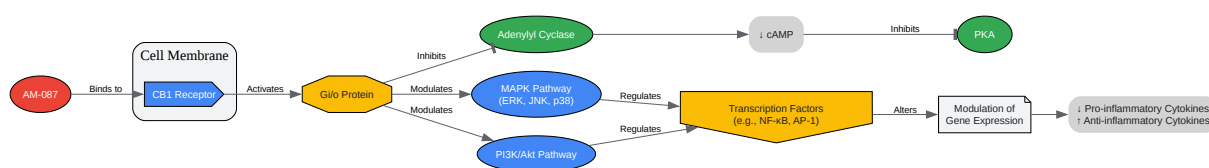
While specific immunomodulatory data for **AM-087** is not yet extensively published, the following protocols are based on established methodologies for studying the effects of cannabinoid agonists on immune cell function. The provided data tables contain hypothetical yet realistic results to serve as a guide for data presentation and interpretation.

Physicochemical Properties of AM-087

Property	Value	Reference
Chemical Formula	C ₂₃ H ₃₃ BrO ₂	[1]
Molar Mass	421.41 g/mol	[1]
Receptor Binding Affinity (K _i)	0.43 nM (CB1)	[1]
Solubility	Soluble in organic solvents such as ethanol and DMSO.	General knowledge for cannabinoids
Storage	Store at -20°C for long-term stability.	General laboratory practice

Mechanism of Action: CB1 Receptor Signaling in Immune Cells

Activation of the CB1 receptor by an agonist like **AM-087** on immune cells, such as T-cells and macrophages, initiates a cascade of intracellular signaling events. As a G-protein coupled receptor (GPCR), the CB1 receptor primarily couples to Gi/o proteins. This coupling leads to the inhibition of adenylyl cyclase, resulting in decreased intracellular cyclic AMP (cAMP) levels. Downstream of this, several signaling pathways can be modulated, including the mitogen-activated protein kinase (MAPK) pathway (ERK, JNK, p38) and the phosphoinositide 3-kinase (PI3K)-Akt pathway. These pathways ultimately influence the transcription of genes involved in inflammation and immune cell function, such as cytokines and chemokines.



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Caption: Simplified CB1 Receptor Signaling Pathway.

Experimental Protocols

In Vitro T-Cell Proliferation Assay

This protocol outlines the methodology to assess the effect of **AM-087** on the proliferation of primary T-cells stimulated with anti-CD3 and anti-CD28 antibodies.

Materials:

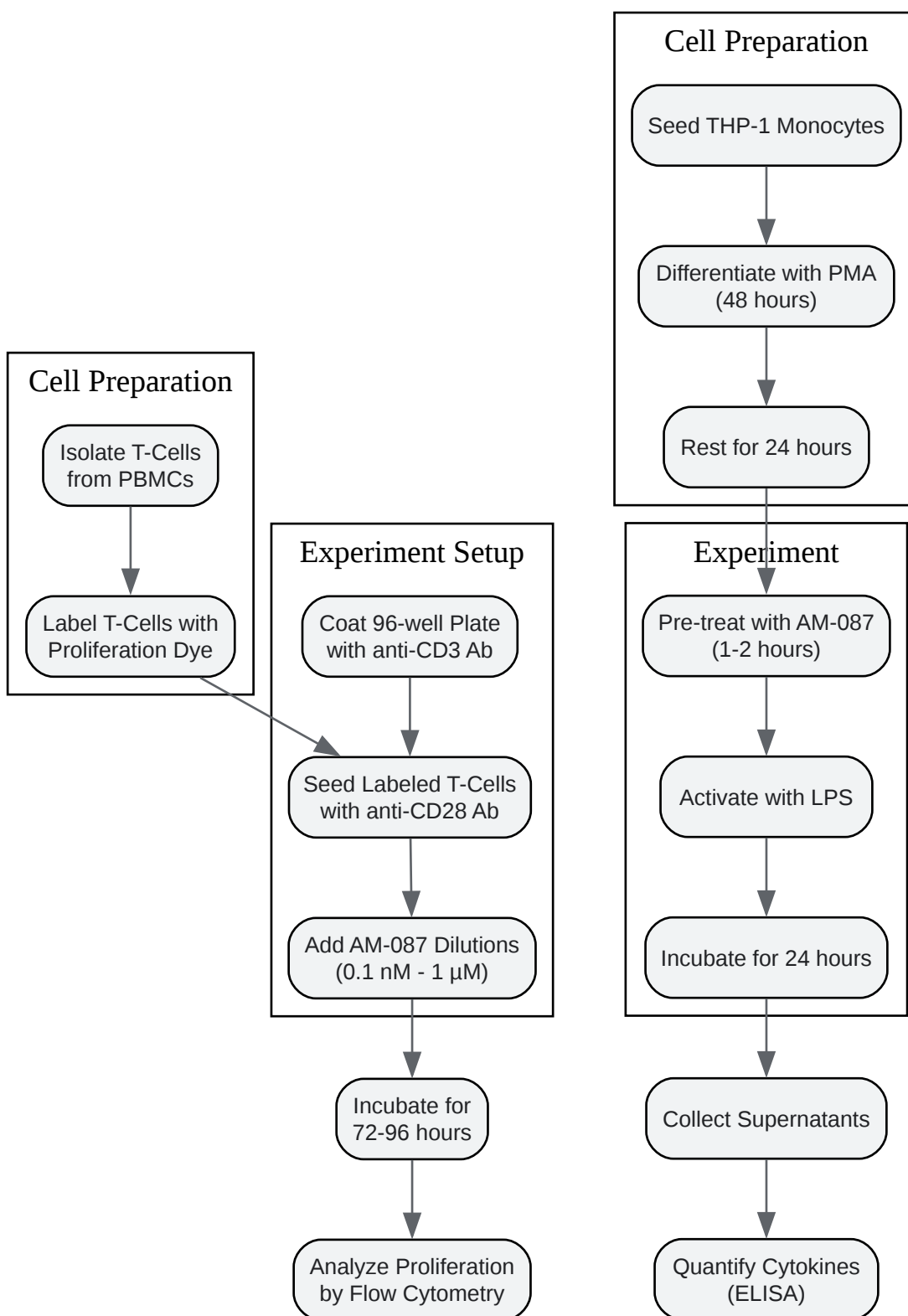
- Human Peripheral Blood Mononuclear Cells (PBMCs)
- RosetteSep™ Human T Cell Enrichment Cocktail (or similar)
- RPMI-1640 medium supplemented with 10% Fetal Bovine Serum (FBS), 2 mM L-glutamine, 100 U/mL penicillin, and 100 µg/mL streptomycin
- Anti-CD3 antibody (plate-bound or soluble)
- Anti-CD28 antibody (soluble)
- **AM-087** (dissolved in DMSO)
- Cell Proliferation Dye (e.g., CFSE or similar)
- 96-well flat-bottom culture plates
- Flow cytometer

Protocol:

- Isolate T-cells: Isolate PBMCs from healthy donor blood using Ficoll-Paque density gradient centrifugation. Enrich for T-cells using a negative selection kit according to the manufacturer's instructions.
- Label T-cells: Resuspend purified T-cells at 1×10^6 cells/mL in serum-free RPMI-1640. Add the cell proliferation dye at the recommended concentration and incubate for 10-15 minutes

at 37°C, protected from light. Quench the staining by adding 5 volumes of complete RPMI-1640 medium and incubate for 5 minutes. Wash the cells twice with complete medium.

- **Prepare Plates:** Coat a 96-well plate with anti-CD3 antibody (e.g., 1 µg/mL in PBS) by incubating for at least 2 hours at 37°C or overnight at 4°C. Wash the plate three times with sterile PBS before use.
- **Cell Seeding and Treatment:** Resuspend the labeled T-cells at 1×10^6 cells/mL in complete RPMI-1640 medium containing 2 µg/mL of soluble anti-CD28 antibody.
- Add 100 µL of the cell suspension (1×10^5 cells) to each well of the anti-CD3 coated plate.
- Prepare serial dilutions of **AM-087** in complete medium. Add 100 µL of the **AM-087** dilutions to the respective wells to achieve final concentrations ranging from 0.1 nM to 1 µM. Include a vehicle control (DMSO) at the same final concentration as the highest **AM-087** treatment.
- **Incubation:** Incubate the plate for 72-96 hours at 37°C in a humidified 5% CO₂ incubator.
- **Flow Cytometry Analysis:** Harvest the cells from each well. Wash the cells with PBS containing 2% FBS. Analyze the cells by flow cytometry, gating on the T-cell population and measuring the fluorescence intensity of the proliferation dye. Proliferation is indicated by a decrease in fluorescence intensity as the dye is distributed among daughter cells.



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